IUPAC name for C8H6Cl2O4

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Compound of Interest

Compound Name:	*2,5-Dichloro-3-hydroxy-6-methoxybenzoic acid*
CAS No.:	*7600-50-2*
Cat. No.:	*B047127*

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An In-Depth Technical Guide to 4,5-Dichlorophthalic Acid: Synthesis, Reactivity, and Applications in Drug Discovery

Introduction

4,5-Dichlorophthalic acid, with the chemical formula $C_8H_6Cl_2O_4$, is a halogenated aromatic dicarboxylic acid. Its formal IUPAC name is 4,5-dichloro-1,2-benzenedicarboxylic acid[1]. This compound and its anhydride are valuable precursors in the synthesis of a variety of organic molecules, including polymers, dyes, and, significantly for the pharmaceutical industry, complex heterocyclic structures. For researchers and professionals in drug development, understanding the chemical characteristics and synthetic utility of 4,5-dichlorophthalic acid is crucial for its potential application in creating novel therapeutic agents. The presence of the two chlorine atoms on the benzene ring offers a unique electronic and steric profile that can be exploited in the design of bioactive molecules. This guide provides a comprehensive overview of its synthesis, key chemical properties, reactivity, and its potential role in medicinal chemistry.

Physicochemical Properties and Characterization

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A thorough understanding of the physicochemical properties of 4,5-dichlorophthalic acid is fundamental for its application in research and development. These properties influence its reactivity, solubility, and handling.

Property	Value	Reference
IUPAC Name	4,5-dichloro-1,2-benzenedicarboxylic acid	[1]
Molecular Formula	$C_8H_4Cl_2O_4$	[1]
Molecular Weight	235.02 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	198-200 °C (decomposes)	[2]
pKa	2.35 (predicted)	[2]
Solubility	Soluble in water	[2]

Characterization Techniques:

The structural confirmation of 4,5-dichlorophthalic acid and its derivatives is typically achieved through a combination of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR spectroscopy of 4,5-dichlorophthalic acid in a solvent like DMSO-d_6 would show a characteristic singlet for the two aromatic protons and a broad singlet for the acidic protons of the carboxylic acid groups[3]. ^{13}C NMR provides detailed information about the carbon skeleton.
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong absorption bands corresponding to the carbonyl (C=O) stretching of the carboxylic acid groups and the O-H stretching vibrations[3].
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern, confirming the elemental composition of the molecule[3].
- High-Performance Liquid Chromatography (HPLC): HPLC is a crucial technique for assessing the purity of 4,5-dichlorophthalic acid and its derivatives. The retention time can

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be influenced by the pH of the mobile phase due to the acidic nature of the compound[4].

Synthesis and Purification

The synthesis of 4,5-dichlorophthalic acid can be achieved through the chlorination of a phthalate salt. The following is a general procedure based on a patented method[5].

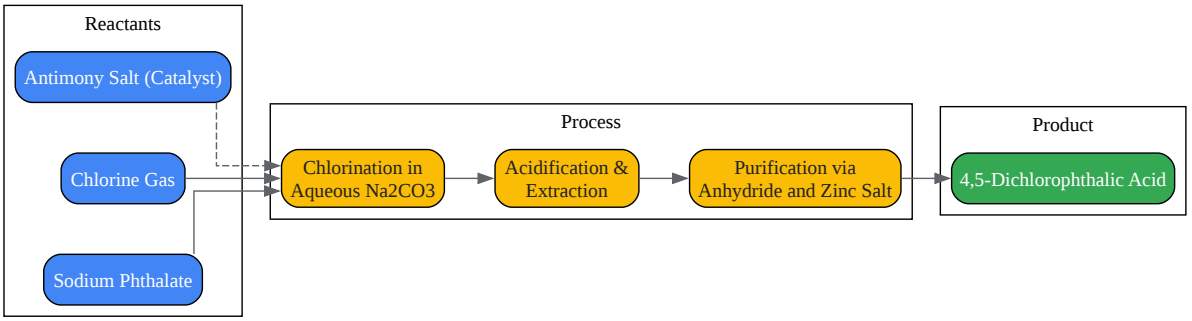
Experimental Protocol: Synthesis of 4,5-Dichlorophthalic Acid

- Preparation of the Reaction Mixture: In a suitable reaction vessel, dissolve neutral sodium phthalate in an aqueous solution of sodium carbonate at room temperature.
- Catalyst Addition: Introduce a catalytic amount of an antimony salt to the solution.
- Chlorination: Bubble chlorine gas through the stirred reaction mixture. The reaction is exothermic, and the temperature should be monitored. Continue the chlorination until a slight excess of chlorine is detected.
- Work-up:
  - Remove excess chlorine by adding a solution of sodium bisulfite.
  - Acidify the reaction mixture with sulfuric acid. This will precipitate the chlorinated phthalic acids.
- Isolation and Preliminary Purification:
  - Extract the crude product into a suitable organic solvent, such as ether.
  - Evaporate the solvent to obtain a mixture of chlorinated phthalic acids.
  - The mixture of acid anhydrides can be separated by fractional crystallization from a solvent like chloroform.
- Purification of 4,5-Dichlorophthalic Anhydride:
  - The fraction containing 4,5-dichlorophthalic anhydride is converted to its sodium salt.

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- Boil the sodium salt solution with a zinc salt solution to precipitate the zinc salt of 4,5-dichlorophthalic acid.

- Final Product Isolation:
  - Filter the zinc salt and decompose it with sulfuric acid to regenerate the 4,5-dichlorophthalic acid, which precipitates upon cooling.
  - Recrystallize the final product from water to obtain pure 4,5-dichlorophthalic acid[5].



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Caption: Synthesis workflow for 4,5-dichlorophthalic acid.

Chemical Reactivity and Derivative Synthesis

The true synthetic value of 4,5-dichlorophthalic acid lies in the reactivity of its corresponding anhydride. 4,5-Dichlorophthalic anhydride is readily formed by heating the diacid and is a versatile electrophile that reacts with a wide range of nucleophiles. This reactivity is central to its use in building more complex molecules for potential pharmaceutical applications[3][6][7].

The reaction with primary amines to form N-substituted phthalimides is a particularly important transformation. The phthalimide scaffold is a "privileged structure" in medicinal chemistry,

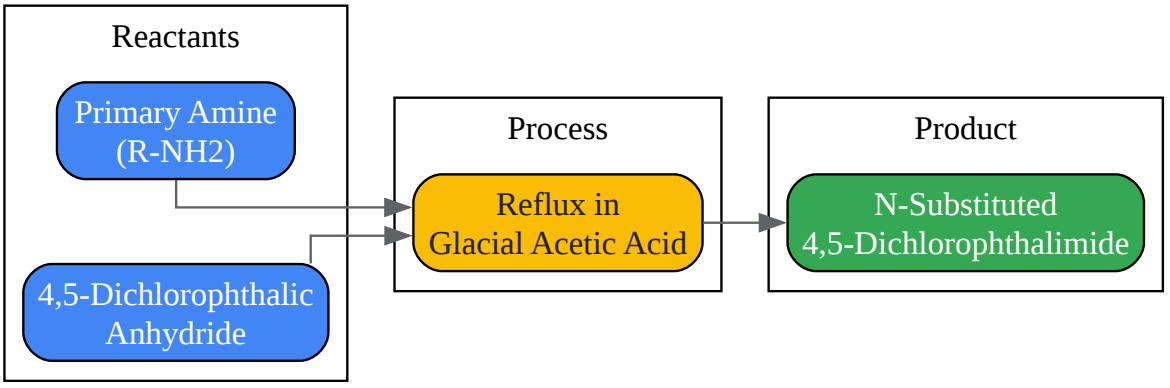
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appearing in a number of bioactive compounds.

Experimental Protocol: Synthesis of an N-substituted Phthalimide Derivative

This protocol is adapted from the reaction of 4,5-dichlorophthalic anhydride with an amine in a suitable solvent[3].

- Reactant Preparation: In a round-bottom flask, dissolve 4,5-dichlorophthalic anhydride (1 equivalent) in glacial acetic acid with heating.
- Nucleophile Addition: To the boiling solution, add the desired primary amine (1 equivalent).
- Reaction: Reflux the reaction mixture for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Product Isolation: Upon completion, cool the reaction mixture to room temperature. The phthalimide product will often precipitate out of the solution.
- Purification: Collect the solid product by filtration, wash with water and then with a non-polar solvent like ether to remove any unreacted starting materials. The product can be further purified by recrystallization if necessary.
- Characterization: Confirm the structure of the synthesized N-substituted phthalimide using NMR, IR, and mass spectrometry.



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Caption: Synthesis of N-substituted phthalimides.

Relevance in Medicinal Chemistry and Drug Development

While 4,5-dichlorophthalic acid itself is not a therapeutic agent, its structural features and reactivity make it a valuable building block in drug discovery for several reasons:

- Scaffold for Bioactive Molecules: As demonstrated, it is a precursor to the phthalimide ring system. Phthalimide derivatives have a broad range of biological activities, including anti-inflammatory, analgesic, anticonvulsant, and anticancer properties. The dichloro-substitution on the benzene ring can significantly influence the pharmacokinetic and pharmacodynamic properties of the final molecule.

- Dicarboxylic Acids as Pharmacophores: The dicarboxylic acid moiety can act as a pharmacophore, interacting with biological targets such as enzymes and receptors through hydrogen bonding and ionic interactions[8]. Dicarboxylic acids are also used in the design of prodrugs to improve the solubility and bioavailability of a parent drug.

- Carboxylic Acid Bioisosteres: In drug design, it is often desirable to replace a carboxylic acid group with a bioisostere to improve properties like metabolic stability, lipophilicity, and cell permeability[9][10][11]. The dicarboxylic acid groups of 4,5-dichlorophthalic acid can be synthetically modified into various bioisosteric groups, such as tetrazoles, providing a route to novel drug candidates.

- Modulation of Physicochemical Properties: The two electron-withdrawing chlorine atoms at the 4- and 5-positions can significantly impact the electronic properties of the aromatic ring. This can influence the pKa of the carboxylic acid groups and the reactivity of the molecule. In a drug candidate, such substitutions can affect binding affinity to the target protein and metabolic stability.

Safety and Handling

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4,5-Dichlorophthalic acid is classified as an irritant. It is important to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area[1].

- Hazard Statements:
  - H315: Causes skin irritation[1].
  - H319: Causes serious eye irritation[1].
  - H335: May cause respiratory irritation[1].
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

4,5-Dichlorophthalic acid is a versatile chemical intermediate with significant potential for application in the pharmaceutical sciences. Its straightforward conversion to the corresponding anhydride provides a gateway to a wide array of derivatives, most notably the medicinally relevant phthalimides. The presence of the dichloro-substituents offers a handle for fine-tuning the physicochemical properties of resulting molecules, a key aspect of modern drug design. For researchers in drug discovery, 4,5-dichlorophthalic acid represents a valuable and readily available starting material for the synthesis of novel compounds with the potential for a range of biological activities.

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